

4-Amino-2-methoxy-5-nitrobenzoic acid

molecular weight and formula

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Compound of Interest

Compound Name: 4-Amino-2-methoxy-5-nitrobenzoic acid

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An In-depth Technical Guide to 4-Amino-2-methoxy-5-nitrobenzoic acid

This technical guide provides a detailed overview of the chemical properties, synthesis, and potential applications of **4-Amino-2-methoxy-5-nitrobenzoic acid**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Compound Properties

4-Amino-2-methoxy-5-nitrobenzoic acid is an aromatic organic compound with the molecular formula $C_8H_8N_2O_5$.^[1] Its structure consists of a benzoic acid core substituted with an amino group, a methoxy group, and a nitro group. These functional groups contribute to its reactivity and utility as a chemical intermediate.

Physicochemical Data

The key quantitative data for **4-Amino-2-methoxy-5-nitrobenzoic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ O ₅	PubChem[1]
Molecular Weight	212.16 g/mol	PubChem[1]
IUPAC Name	4-amino-2-methoxy-5-nitrobenzoic acid	PubChem[1]
CAS Number	59338-90-8	ChemSrc[2]

Synthesis and Experimental Protocols

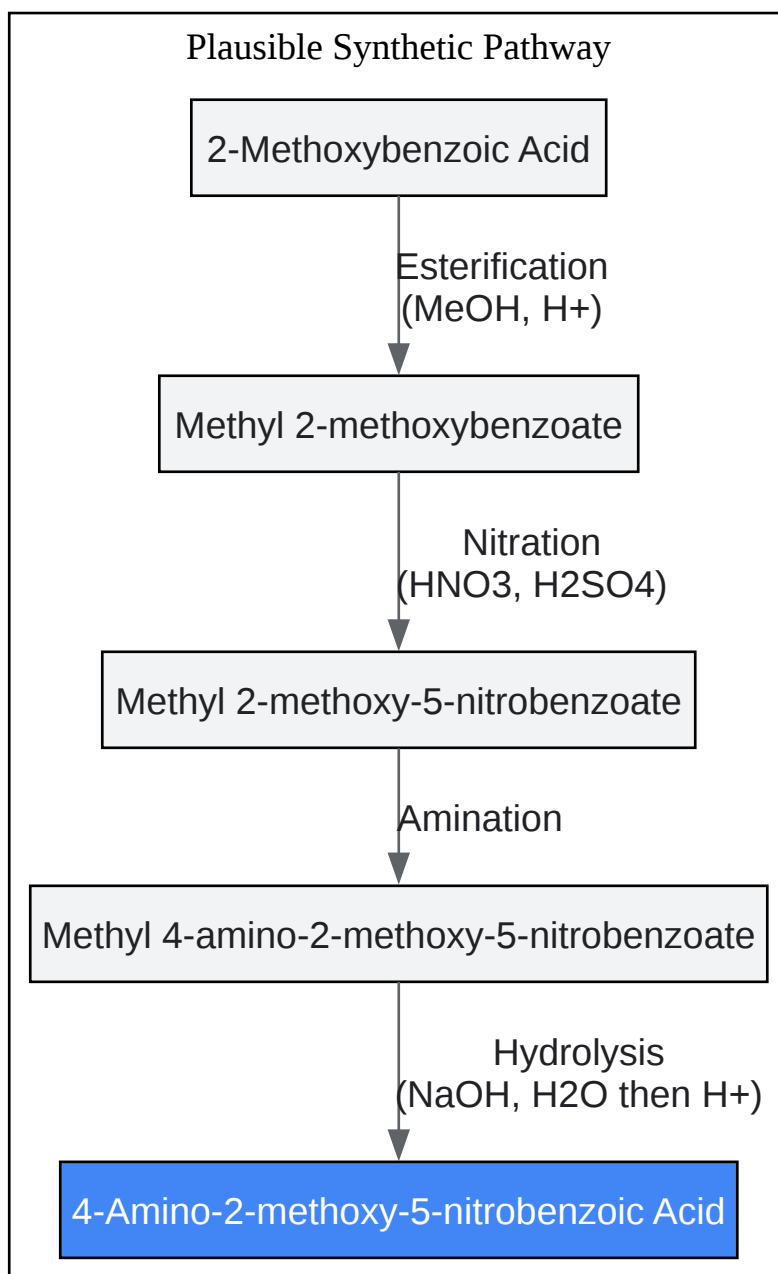
While a specific, detailed experimental protocol for the synthesis of **4-Amino-2-methoxy-5-nitrobenzoic acid** is not readily available in the provided search results, a general understanding of its synthesis can be derived from protocols for structurally similar compounds. The synthesis of related compounds often involves the nitration of an aminobenzoic acid derivative, followed by other functional group manipulations.

It is mentioned that methyl 4-amino-5-nitro-o-anisate can be used as an intermediate in organic synthesis and can be prepared by the amination reaction of 2-methoxy-5-nitrobenzoic acid.[3]

A synthesis protocol for a closely related compound, 4-amino-2-ethoxy-5-nitrobenzoic acid, involves the hydrolysis of its methyl ester.[4] A similar approach could likely be adapted for the synthesis of **4-Amino-2-methoxy-5-nitrobenzoic acid** from its corresponding ester.

Representative Synthetic Workflow

The following diagram illustrates a plausible synthetic pathway for **4-Amino-2-methoxy-5-nitrobenzoic acid**, based on common organic chemistry reactions and the synthesis of analogous compounds.



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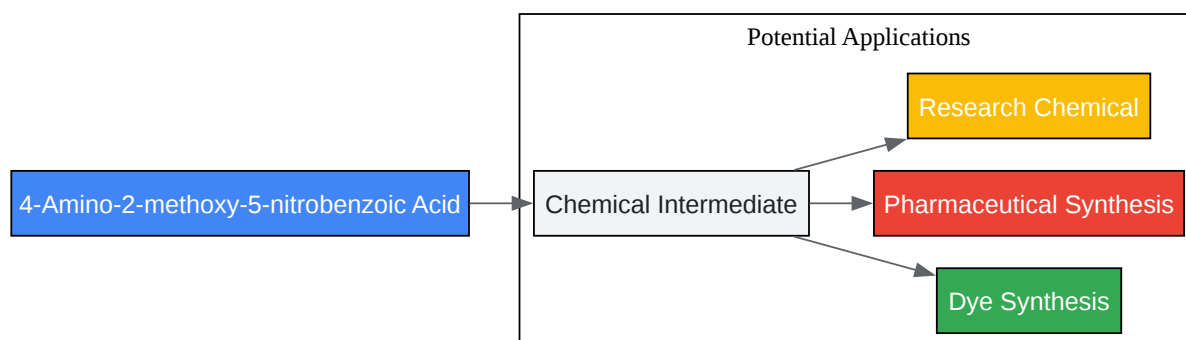
Caption: Plausible synthetic route for **4-Amino-2-methoxy-5-nitrobenzoic acid**.

Potential Applications and Logical Workflow

As an intermediate, **4-Amino-2-methoxy-5-nitrobenzoic acid** is valuable in the synthesis of more complex molecules. Its bifunctional nature, with both an amino and a carboxylic acid group, allows for a variety of subsequent chemical transformations. The nitro and methoxy

groups also influence the reactivity of the aromatic ring and can be modified in further synthetic steps.

The primary application suggested by the available information is in the synthesis of dyes.[3] The chromophoric nitro group and the auxochromic amino group are common features in dye molecules.



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Caption: Logical workflow of potential applications.

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References

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